

Mass Spectrometry Fragmentation Patterns of Thiazol-5-yl Acrylates

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Compound of Interest

Compound Name: Ethyl (E)-3-(thiazol-5-yl)acrylate

Cat. No.: B8060535

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Executive Summary & Scope

Thiazol-5-yl acrylates—specifically 3-(1,3-thiazol-5-yl)acrylate derivatives—represent a critical scaffold in medicinal chemistry, exhibiting potent antimicrobial and anticancer properties. Structural characterization of these conjugated heterocyclic esters is frequently complicated by the competing fragmentation pathways of the electron-rich thiazole ring and the labile acrylate ester functionality.

This guide objectively compares the two primary mass spectrometry (MS) ionization/fragmentation modalities used for these compounds: Electrospray Ionization with Collision-Induced Dissociation (ESI-CID) versus Electron Ionization (EI).

Scope Note: This guide focuses on the chemically stable C5-substituted acrylate scaffold (Structure A), widely used in drug development, rather than the unstable O-acyl derivative of thiazol-5-ol.

- Core Structure: 3-(1,3-thiazol-5-yl)prop-2-enoate
- Primary Application: Pharmacokinetic profiling and impurity identification.

Comparative Analysis: ESI-CID vs. Electron Ionization (EI)

For researchers characterizing novel thiazole derivatives, the choice of ionization method dictates the observable fragmentation landscape.

Table 1: Performance Comparison Matrix

Feature	ESI-MS/MS (CID)	EI-MS (70 eV)
Primary Ion Type	Protonated Molecule	Radical Cation
Energy Regime	Low (Soft Ionization)	High (Hard Ionization)
Dominant Mechanism	Charge-Driven (Even-electron)	Radical-Driven (Odd-electron)
Thiazole Ring Stability	High: Ring often remains intact; side-chain cleavage dominates.	Low: Extensive ring rupture (RDA) observed.
Diagnostic Utility	Best for: Molecular weight confirmation, ester profiling, metabolite ID.	Best for: Fingerprinting, library matching (NIST), isomer differentiation.
Detection Limit	Picogram (pg) range	Nanogram (ng) range

Expert Insight: When to Choose Which?

- Choose ESI-CID during DMPK (Drug Metabolism and Pharmacokinetics) studies. The soft ionization preserves the molecular ion, allowing you to track metabolic changes (e.g., hydrolysis of the acrylate ester) without confusing source-fragmentation.
- Choose EI during synthetic route optimization. The "hard" ionization forces ring cleavage, providing definitive proof of the thiazole core construction which ESI might miss.

Mechanistic Fragmentation Pathways

Understanding the causality of bond cleavage is essential for interpreting spectra of unknown derivatives.

Pathway A: The Acrylate Cleavage (Dominant in ESI)

In ESI-MS/MS, the proton typically localizes on the thiazole nitrogen or the ester carbonyl. The most facile pathway is the cleavage of the ester linkage.

- Precursor:
- Transition: Inductive cleavage of the alkoxy group (loss).
- Product: Formation of the stable Acylium Ion (Thiazolyl-CH=CH-C≡O).
- Secondary Loss: Elimination of CO (28 Da) to form the Thiazolyl-vinyl cation.

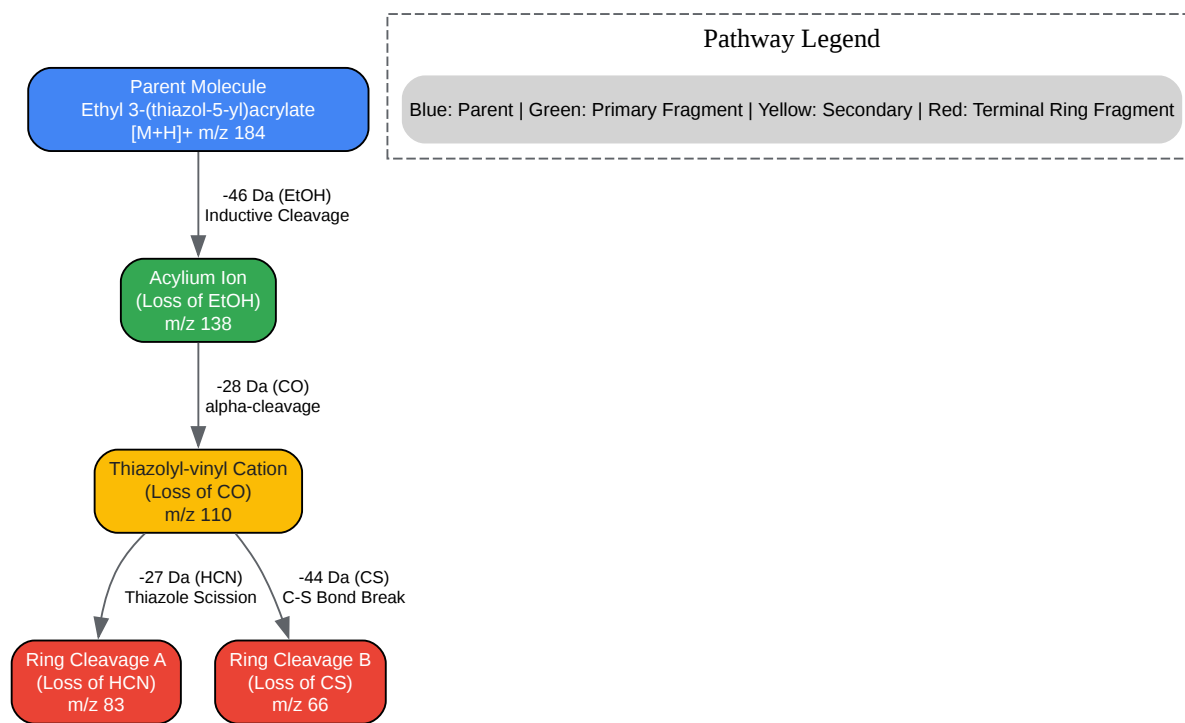
Pathway B: Thiazole Ring Disassembly (Dominant in EI)

Under EI conditions (70 eV), the thiazole ring undergoes characteristic Retro-Diels-Alder (RDA) fractures and bond scissions driven by the radical cation site on the sulfur or nitrogen.

- HCN Loss: A signature of thiazoles. The ring cleaves to expel hydrogen cyanide (27 Da).
- CS Loss: Cleavage of the C-S bonds leads to the loss of carbon monosulfide (44 Da), typically from the m/z 110 fragment.

Visualization of Fragmentation Logic

The following diagram maps the competing pathways for a model compound: Ethyl 3-(thiazol-5-yl)acrylate (MW 183).



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Figure 1: Step-wise fragmentation tree for Ethyl 3-(thiazol-5-yl)acrylate under ESI-CID conditions. Note the sequential loss of the ester functionality followed by ring degradation.

Experimental Protocol: Characterization Workflow

To replicate these results, follow this self-validating protocol designed for high-resolution LC-MS/MS (Q-TOF or Orbitrap).

Sample Preparation

- Stock Solution: Dissolve 1 mg of the thiazol-5-yl acrylate in 1 mL DMSO (1 mg/mL).

- Working Solution: Dilute 10 µL of stock into 990 µL of 50:50 Acetonitrile:Water + 0.1% Formic Acid.
 - Why Formic Acid? It ensures protonation () of the thiazole nitrogen (), maximizing sensitivity in ESI(+).

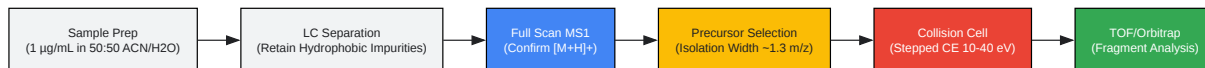
LC-MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.

MS Source Parameters (ESI Positive)

- Capillary Voltage: 3500 V.
- Gas Temperature: 300°C.
- Collision Energy (CE): Stepped CE is critical.
 - 10 eV: Preserves Parent Ion.
 - 20 eV: Generates Acylium Ion.[\[1\]](#)[\[2\]](#)
 - 40 eV: Forces Thiazole Ring Cleavage.

Data Validation Workflow (DOT Diagram)



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Figure 2: Analytical workflow for confident structural elucidation of thiazole acrylates.

Reference Data: Characteristic Ions

Use this table to validate your spectral data. Values are based on Ethyl 3-(thiazol-5-yl)acrylate (MW 183.04).

Fragment Ion Identity	m/z (Theoretical)	Origin	Relative Abundance (ESI 20eV)
	184.04	Protonated Parent	100% (Base Peak)
	138.00	Acylium Ion	40-60%
	110.01	Thiazolyl-vinyl cation	20-30%
	84.00	Thiazole Ring Fragment	<10%
	58.00	Thiirene radical (Ring break)	<5% (High Energy)

Note on Isotopes: Expect a characteristic M+2 peak (~4.5%) relative to the parent ion due to the

isotope natural abundance. This is a key confirmation of the thiazole ring's presence.

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